

# 3-Bromo-4-hydroxybenzaldehyde molecular weight and formula

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## Compound of Interest

Compound Name: 3-Bromo-4-hydroxybenzaldehyde

Cat. No.: B1265673

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## An In-Depth Technical Guide to 3-Bromo-4-hydroxybenzaldehyde

For researchers, scientists, and professionals in drug development, **3-Bromo-4-hydroxybenzaldehyde** is a significant intermediate in organic synthesis. This guide provides comprehensive details on its chemical properties, synthesis, and purification, presented in a structured and technically detailed format.

## Core Chemical and Physical Properties

**3-Bromo-4-hydroxybenzaldehyde** is a white or light yellow crystalline powder.<sup>[1]</sup> It is soluble in organic solvents such as glacial acetic acid, acetone, and methanol, and only slightly soluble in water.<sup>[1]</sup> The key quantitative data for this compound are summarized below.

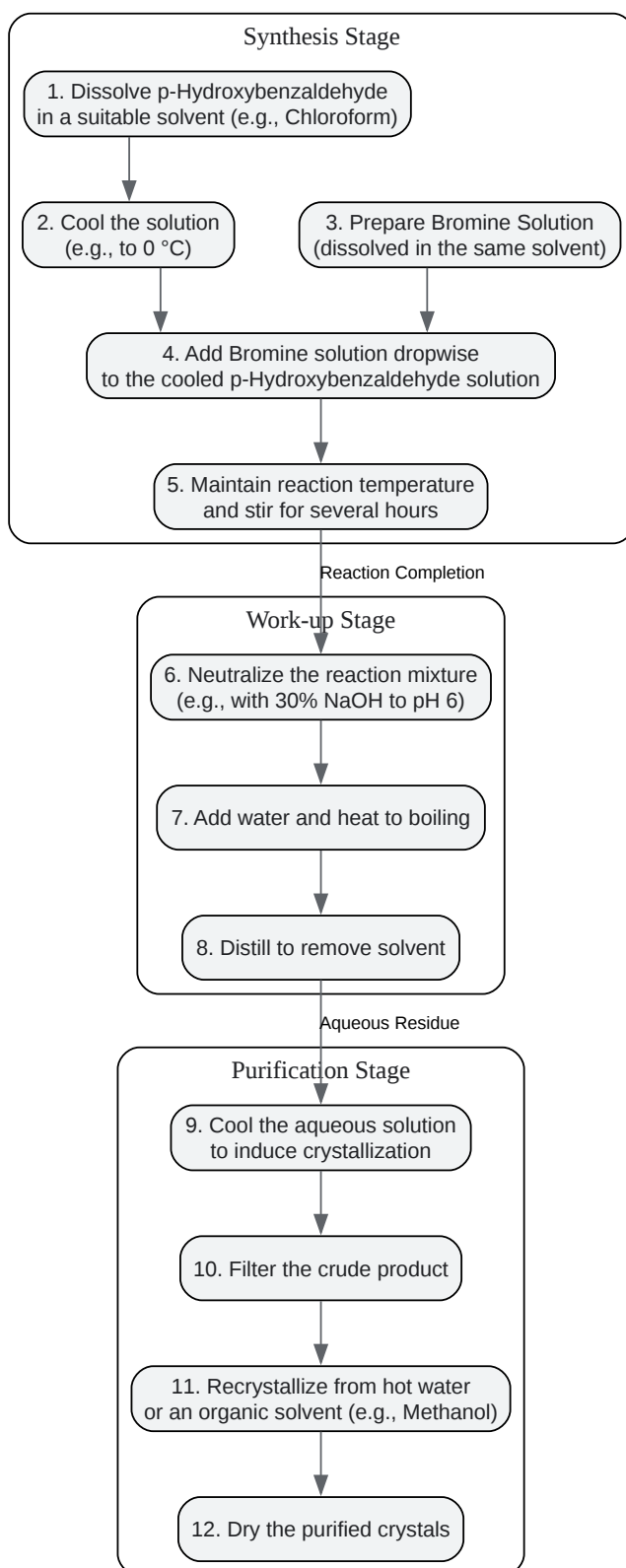
Property	Value	Citations
Molecular Formula	C <sub>7</sub> H <sub>5</sub> BrO <sub>2</sub>	[2][3][4][5][6]
Molecular Weight	201.02 g/mol	[2][3][4][5][7]
IUPAC Name	3-bromo-4-hydroxybenzaldehyde	[2]
CAS Number	2973-78-6	[2][3][7]
Melting Point	130-135 °C	[1][7]
Boiling Point	Approximately 261 °C (at normal pressure)	[1]
Density	1.737 g/cm <sup>3</sup>	[1]
Vapor Pressure	0.00718 mmHg at 25 °C	[1]

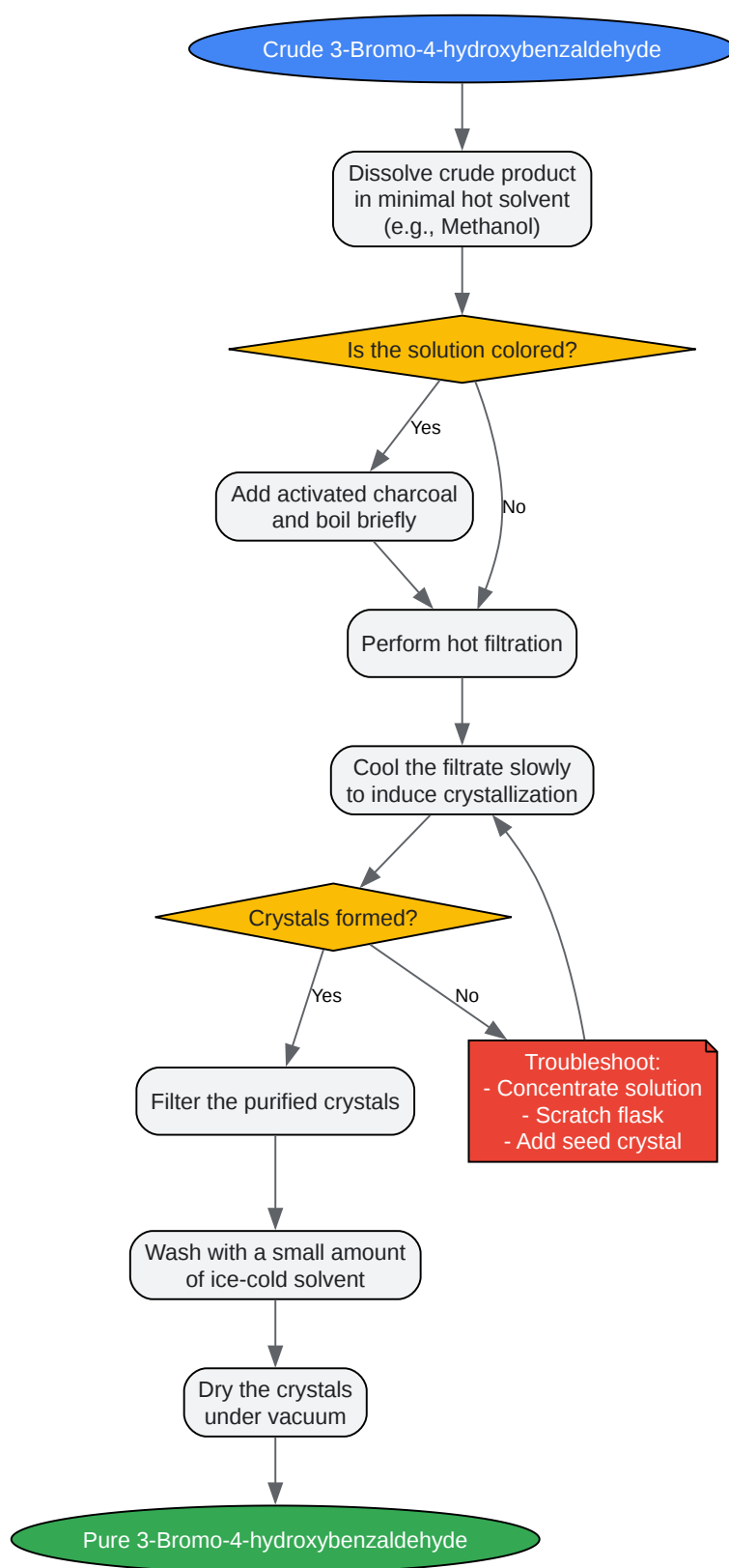
## Synthesis of 3-Bromo-4-hydroxybenzaldehyde

The primary method for synthesizing **3-Bromo-4-hydroxybenzaldehyde** involves the bromination of p-hydroxybenzaldehyde.[1][8] Various solvents and conditions can be employed to optimize the yield and minimize the formation of by-products like 3,5-dibromo-4-hydroxybenzaldehyde.[1]

## General Synthesis Workflow

The logical flow for the synthesis and purification of **3-Bromo-4-hydroxybenzaldehyde** is outlined below.





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## References

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